

optimizing Fz7-21 concentration for in vivo experiments

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Compound of Interest

Compound Name: Fz7-21S

Cat. No.: B15136833

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Fz7-21 In Vivo Optimization: Technical Support Center

Welcome to the technical support center for Fz7-21. This guide provides detailed answers to frequently asked questions (FAQs) and troubleshooting advice to help researchers, scientists, and drug development professionals optimize the concentration of Fz7-21 for in vivo experiments.

Frequently Asked Questions (FAQs)

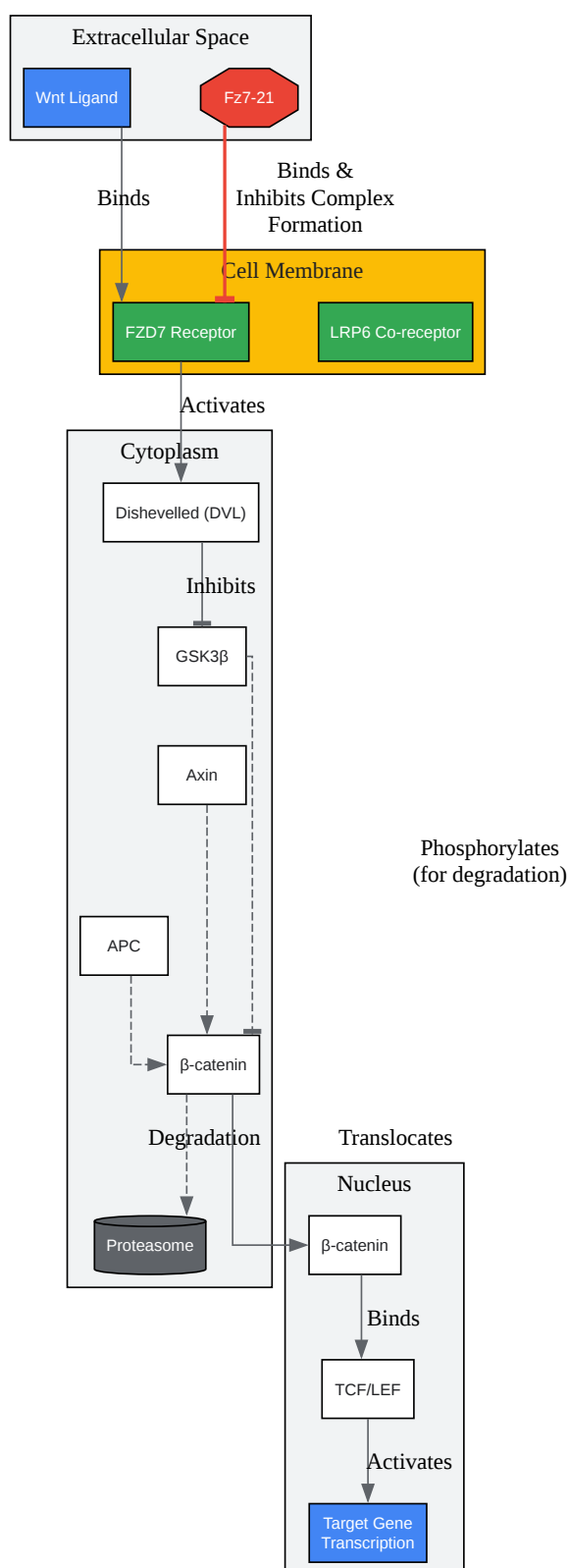
Q1: What is Fz7-21 and what is its mechanism of action?

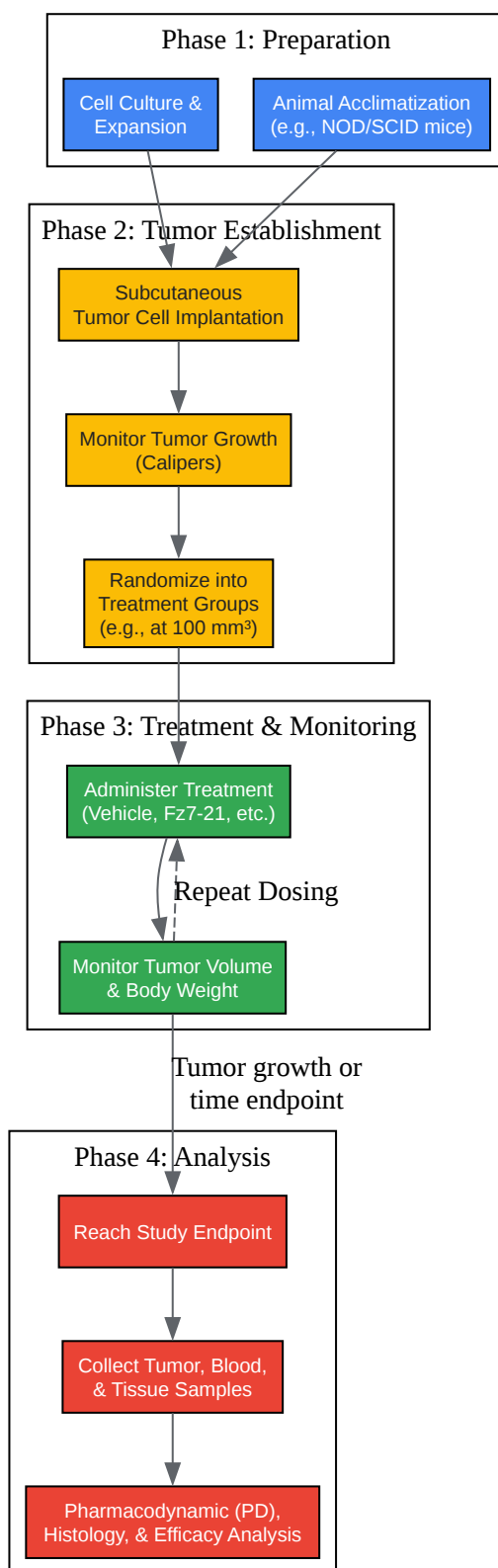
Fz7-21 is a synthetic peptide that acts as a selective antagonist for the Frizzled-7 (FZD7) receptor.^{[1][2]} FZD7 is a key receptor in the Wnt signaling pathway, which is crucial for cell proliferation, migration, and stem cell activity.^[3] Fz7-21 was identified from a phage library and has the sequence Ac-Leu-Pro-Ser-Asp-Asp-Leu-Glu-Phe-Trp-Cys-His-Val-Met-Tyr-NH₂.^[1]

Its mechanism of action involves binding to the extracellular cysteine-rich domain (CRD) of the FZD7 receptor. This binding alters the receptor's conformation, including the architecture of a critical lipid-binding groove.^[1] Rather than directly blocking the Wnt ligand (like WNT3A) from accessing the receptor, Fz7-21's binding prevents the formation of the larger active signaling complex, which includes FZD7 and the co-receptor LRP6.^[3] This ultimately impairs the downstream Wnt/ β -catenin signaling cascade.^[1]

Q2: What signaling pathway does Fz7-21 inhibit?

Fz7-21 primarily inhibits the canonical Wnt/ β -catenin signaling pathway. By binding to FZD7, it prevents the stabilization of β -catenin, a key step in activating this pathway.^{[1][2]} In an active state, stabilized β -catenin translocates to the nucleus and activates target gene transcription, leading to cell proliferation. Fz7-21's inhibitory action blocks these events.





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References

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